

mono-tert-Butyl succinate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *mono-tert-Butyl succinate*

Cat. No.: *B078004*

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An In-depth Technical Guide to **Mono-tert-Butyl Succinate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **mono-tert-butyl succinate**, a versatile reagent in organic synthesis. It details the material's safety data, physicochemical properties, handling protocols, and a representative synthesis method. This guide is intended for use by trained professionals in a laboratory setting.

Chemical Identity and Properties

Mono-tert-butyl succinate, also known as succinic acid mono-tert-butyl ester or tert-butyl hydrogen succinate, is a key intermediate in various chemical syntheses.^[1] Its structure features both a carboxylic acid and a tert-butyl ester group, making it a valuable building block.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	15026-17-2[1][2]
Molecular Formula	C ₈ H ₁₄ O ₄ [1][3]
Molecular Weight	174.19 g/mol [2][3][4]
Synonyms	Succinic acid mono-tert-butyl ester, tert-Butyl hydrogen succinate[1][5]
InChI	1S/C8H14O4/c1-8(2,3)12-7(11)5-4-6(9)10/h4-5H2,1-3H3,(H,9,10)[2]
InChI Key	PCOCFIOYWNCGBM-UHFFFAOYSA-N[2]
SMILES	CC(C)(C)OC(=O)CCC(O)=O[2]

Table 2: Physicochemical Properties

Property	Value
Appearance	White to yellow or off-white solid/powder to crystal[1][5][6]
Melting Point	51-55 °C[1][3][7]
Boiling Point	92 °C @ 1.5 mmHg[1][3][7]
Flash Point	>230 °F (>110 °C) - closed cup[3][8]
Solubility	Slightly soluble in water. Soluble in Chloroform (Slightly) and Methanol.[3]
Density	1.097 ± 0.06 g/cm ³ (Predicted)[3]
Vapor Pressure	0.00169 mmHg at 25°C[3]

Safety and Hazard Information

Mono-tert-butyl succinate is classified as an irritant and requires careful handling to avoid exposure.

Table 3: GHS Hazard Classification

Hazard Class	Category
Skin Irritation	2[8]
Eye Irritation	2[8]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)[8]

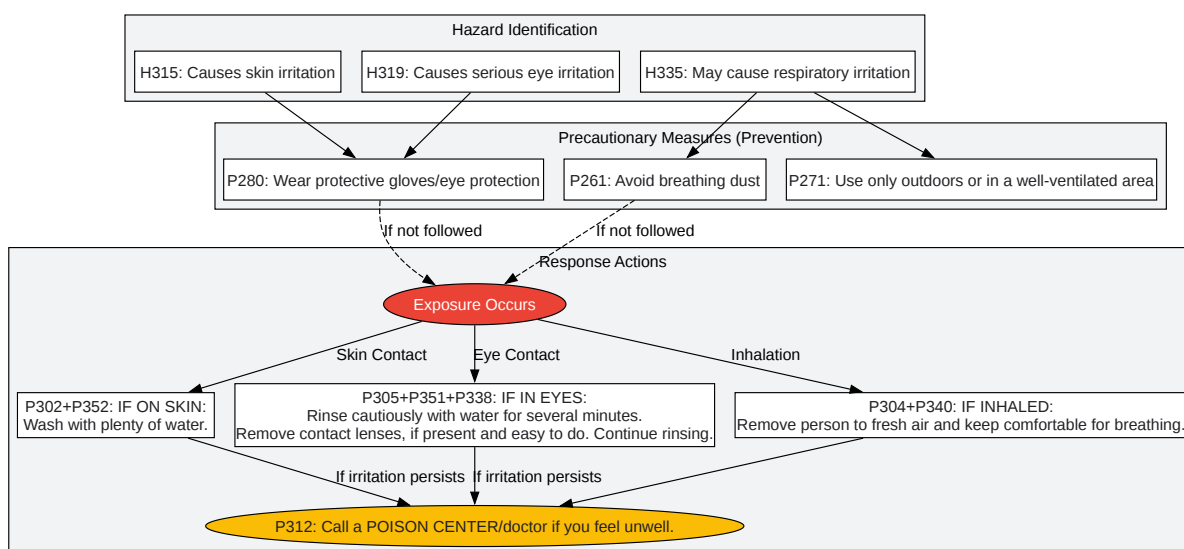
Hazard Statements:

- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Precautionary Statements: A comprehensive list of precautionary statements includes P261, P264, P271, P280, P302 + P352, and P305 + P351 + P338.[8]

Signal Word: Warning[8]

The logical relationship for handling and responding to exposure is outlined in the following diagram.



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Hazard Identification and Response Workflow

Handling, Storage, and Personal Protective Equipment

Proper handling and storage are crucial to maintain the integrity of **mono-tert-butyl succinate** and ensure laboratory safety.

Table 4: Handling and Storage Recommendations

Parameter	Recommendation
Storage Temperature	Room temperature.[1] Some suppliers recommend -20°C for long-term storage.[9]
Storage Conditions	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.[6]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, strong reducing agents.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6]
- Respiratory Protection: Use a dust mask type N95 (US) or equivalent.[8]

Experimental Protocol: Synthesis of Mono-tert-butyl Succinate

The following protocol is a representative method for the synthesis of **mono-tert-butyl succinate**.[7]

Objective: To synthesize **mono-tert-butyl succinate** from succinic anhydride and tert-butanol.

Materials:

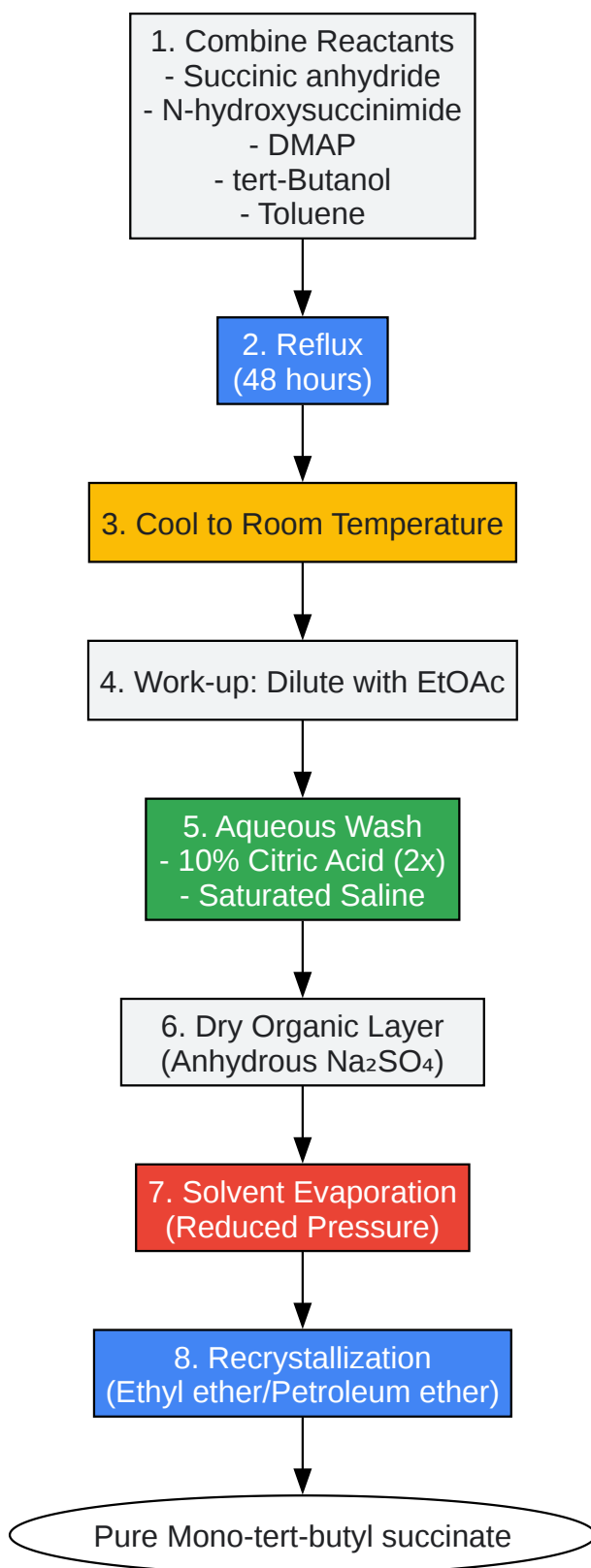
- Succinic anhydride (6.04 g, 60.40 mmol)
- N-hydroxysuccinimide (2.53 g, 22.01 mmol)
- 4-dimethylaminopyridine (DMAP) (0.88 g, 7.23 mmol)
- tert-Butanol (10 mL)

- Toluene (100 mL)
- Ethyl acetate (EtOAc)
- 10% aqueous citric acid
- Saturated saline solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl ether
- Petroleum ether

Procedure:

- To a solution of toluene (100 mL) containing succinic anhydride (6.04 g, 60.40 mmol), N-hydroxysuccinimide (2.53 g, 22.01 mmol), and 4-dimethylaminopyridine (DMAP, 0.88 g, 7.23 mmol), add tert-butanol (10 mL).[\[7\]](#)
- Heat the reaction mixture under reflux conditions for 48 hours.[\[7\]](#)
- After 48 hours, cool the reaction to room temperature.
- Dilute the crude product solution with ethyl acetate (EtOAc, 50 mL).[\[7\]](#)
- Wash the organic layer sequentially with 10% aqueous citric acid (2 x 50 mL) and saturated saline.[\[7\]](#)
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).[\[7\]](#)
- Evaporate the solvent under reduced pressure.[\[7\]](#)
- Recrystallize the crude product from a solvent mixture of ethyl ether/petroleum ether (1:3, 25 mL) to obtain the final product.[\[7\]](#)

The workflow for the synthesis and purification is illustrated below.



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Synthesis and Purification Workflow

Applications in Research and Development

Mono-tert-butyl succinate is a valuable reagent with diverse applications in scientific research and drug development.

- **Organic Synthesis:** It serves as a crucial intermediate in the production of esters and other derivatives.^[1] Its bifunctional nature allows for selective reactions at either the carboxylic acid or the ester group.
- **Pharmaceuticals:** It acts as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).^[1] For instance, it has been used in the preparation of N-succinyl-L,L-diaminopimelic acid (SDAP) and H3K9TSu (histone H3 lysine 9 thiosuccinyl) peptide.^[2]
- **Material Science:** It has potential applications in the development of biodegradable polymers.^[1]
- **Reagent:** It is used in the synthesis of fluorinated β 2- and β 3-amino acids and acts as an inhibitor of α -chymotrypsin.^[7]

Toxicological Information

The toxicological properties of **mono-tert-butyl succinate** have not been fully investigated.^[6] However, available data indicates that it is an irritant to the skin, eyes, and respiratory system.^[3] It is noted to have a low toxicity profile.^[1]

Table 5: Summary of Toxicological Effects

Effect	Description
Acute Effects	Irritating to eyes, respiratory system, and skin. ^[3]
Mutagenic Effects	No information available. ^[6]
Reproductive Effects	No information available. ^[6]
Teratogenicity	No information available. ^[6]

Conclusion

Mono-tert-butyl succinate is a versatile chemical with significant applications in organic synthesis and pharmaceutical research. While it possesses a favorable low toxicity profile, it is classified as an irritant, and appropriate safety precautions must be observed during its handling and use. This guide provides essential information for the safe and effective utilization of this compound in a research and development setting.

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